

CAS 66172-86-9 properties and safety data sheet

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Compound of Interest

Compound Name:	23-Methyl-3,6,9,12,15-pentaoxatetracosan-1-ol
CAS No.:	66172-86-9
Cat. No.:	B12841317

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Topic: CAS 66172-86-9: Technical Monograph and Safety Guide Common Name: PEG-5 Isodecyl Ether (Pentaethylene Glycol Monoisodecyl Ether) Chemical Name: 3,6,9,12-Tetraoxatetradecan-1-ol, 14-(isodecyloxy)-

PART 1: EXECUTIVE SUMMARY

CAS 66172-86-9 represents a specific class of non-ionic surfactants known as Isodecyl Alcohol Ethoxylates. Structurally, it consists of a branched C10 alkyl chain (isodecyl) ether-linked to a polyethylene glycol (PEG) chain containing approximately 5 oxyethylene units.

For researchers and drug development professionals, this compound is not merely a detergent; it is a mid-range HLB (Hydrophile-Lipophile Balance) modulator. With a calculated HLB of approximately 12.5, it sits at the critical interface between water-in-oil and oil-in-water emulsification. Its branched alkyl tail provides superior wetting properties and lower pour points compared to linear analogues, making it a critical reagent for membrane protein solubilization, lipid-based drug delivery systems (LNP stabilization), and permeability enhancement in transdermal formulations.

PART 2: CHEMICAL IDENTITY & PHYSICOCHEMICAL PROFILE

The following data consolidates physicochemical parameters essential for experimental design.

Property	Value / Description
CAS Number	66172-86-9
IUPAC Name	23-Methyl-3,6,9,12,15-pentaoxatetracosan-1-ol
Molecular Formula	C ₂₀ H ₄₂ O ₆
Molecular Weight	~378.55 g/mol
Appearance	Colorless to pale yellow liquid
Solubility	Soluble in water, ethanol, glycol ethers; Insoluble in mineral oil
HLB Value	~12.5 (Calculated)
Cloud Point	~60–65°C (1% aqueous solution)
Critical Micelle Conc.[1][2][3][4][5][6] (CMC)	~0.8 – 1.2 mM (Estimated based on C10E5 homologs)
Density	~0.98 g/cm ³ at 25°C
pH (1% aq)	5.0 – 7.0

PART 3: SAFETY DATA SHEET (SDS) HIGHLIGHTS

Signal Word:WARNING

Hazard Classification (GHS)

- Skin Irritation: Category 2 (Causes skin irritation).
- Eye Damage: Category 1 or 2A (Causes serious eye irritation/damage).
- Aquatic Toxicity: Acute Category 2 (Toxic to aquatic life).

Handling & Storage Protocol

- PPE: Wear nitrile gloves (min thickness 0.11 mm), safety goggles, and a lab coat.
- Storage: Store in a cool, dry place away from strong oxidizing agents. The compound is hygroscopic; keep containers tightly sealed under nitrogen if high purity is required for analytical applications.
- Spill Response: Absorb with inert material (vermiculite/sand). Do not flush into surface water or sanitary sewer systems.

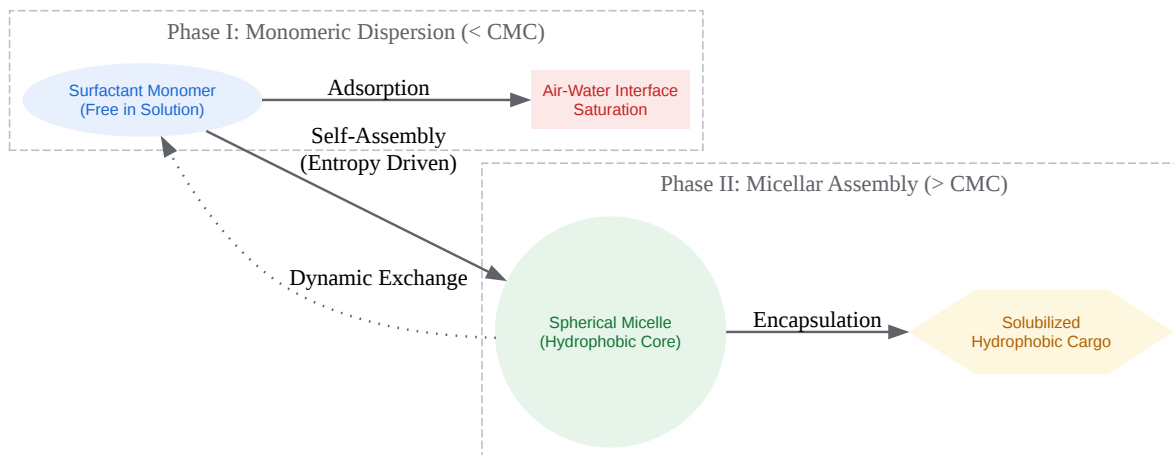
PART 4: MECHANISM OF ACTION & APPLICATION SCIENCE

The Amphiphilic Mechanism

CAS 66172-86-9 functions through thermodynamically driven self-assembly. The branched isodecyl tail creates steric hindrance that prevents the formation of tightly packed crystalline phases (gel phases) often seen with linear surfactants. This results in a more dynamic micellar structure, ideal for:

- Lipid Bilayer Disruption: At concentrations $>CMC$, the surfactant monomers insert into lipid membranes, inducing curvature stress and eventually solubilizing lipids/proteins into mixed micelles.
- Steric Stabilization: The PEG-5 headgroup provides a hydration shell that prevents particle aggregation via steric repulsion, crucial for stabilizing nanoparticles or emulsions.

Visualization: Micellization Equilibrium



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Caption: Thermodynamic equilibrium of CAS 66172-86-9 shifting from monomeric dispersion to micellar assembly above the Critical Micelle Concentration (CMC).

PART 5: EXPERIMENTAL PROTOCOLS

Protocol A: Determination of Critical Micelle Concentration (CMC)

Purpose: To define the precise concentration required for solubilization experiments.

Materials:

- CAS 66172-86-9 (High Purity)
- Tensiometer (Du Noüy Ring or Wilhelmy Plate)
- Milli-Q Water

Workflow:

- Stock Preparation: Prepare a 50 mM stock solution of surfactant in Milli-Q water.
- Dilution Series: Create 15 dilution points ranging from 0.01 mM to 10 mM.
- Measurement: Measure surface tension () at 25°C for each concentration.
- Analysis: Plot vs. $\log[\text{Concentration}]$. The intersection of the linear decline and the plateau defines the CMC.

Protocol B: Membrane Protein Solubilization (General)

Purpose: Extraction of integral membrane proteins using PEG-5 Isodecyl Ether.

- Lysis: Resuspend cell pellet in Lysis Buffer (50 mM Tris-HCl, 150 mM NaCl, pH 7.4).
- Pre-Solubilization: Add CAS 66172-86-9 to a final concentration of 1.0% (w/v) (approx. 25 mM, well above CMC).
 - Expert Insight: The branched tail of isodecyl ether is often gentler than Triton X-100, preserving quaternary protein structure.
- Incubation: Agitate gently at 4°C for 1 hour.
- Clarification: Centrifuge at 20,000 x g for 30 mins to remove insoluble debris.
- Validation: Analyze supernatant via SDS-PAGE or Western Blot.

PART 6: EXPERT INSIGHTS & TROUBLESHOOTING

- Cloud Point Sensitivity: This surfactant has a cloud point near 60°C. If your experimental buffer contains high salt (>1M NaCl), the cloud point will drop (Salting-out effect). If the solution turns milky at room temperature, dilute the salt or switch to a lower temperature.

- UV Interference: Unlike Triton X-100, CAS 66172-86-9 lacks an aromatic ring. This is a major advantage for protein quantification at 280 nm, as it provides low background absorbance.
- Oxidation Risk: The polyoxyethylene chain is susceptible to auto-oxidation over time, forming peroxides. For sensitive protein work, always use fresh stock or purchase "peroxide-free" grades stored under argon.

PART 7: REFERENCES

- PubChem. (2025).[7] Compound Summary: CAS 66172-86-9 (Isodecyl alcohol ethoxylate). National Library of Medicine. [\[Link\]](#)
- US EPA. (2023). Substance Details: 3,6,9,12-Tetraoxatetradecan-1-ol, 14-(isodecyloxy)-. Substance Registry Services. [\[Link\]](#)

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